

Technical Support Center: 3-Fluoro-5-azaindole Stability & Storage

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Compound of Interest

Compound Name: 3-Fluoro-5-azaindole

CAS No.: 1352395-99-3

Cat. No.: B3233266

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Executive Summary

3-Fluoro-5-azaindole (CAS: 183208-35-7 / Analogous derivatives) is a critical scaffold in kinase inhibitor discovery (e.g., Vemurafenib intermediates).[1] While the introduction of a fluorine atom at the C3 position blocks the metabolic liability of the standard indole C3-position, it introduces unique physicochemical sensitivities.

Unlike standard indoles, the 5-azaindole core (1H-pyrrolo[3,2-c]pyridine) possesses a basic pyridine nitrogen that is susceptible to N-oxidation.[1] Furthermore, the electron-withdrawing nature of the fluorine atom, combined with the electron-deficient pyridine ring, alters the pKa and dipole moment, making the compound sensitive to photo-oxidation and hygroscopic aggregation.

This guide synthesizes degradation mechanisms with a "Gold Standard" storage protocol to ensure >98% purity retention over long-term storage.

Mechanistic Insight: Why Does It Degrade?

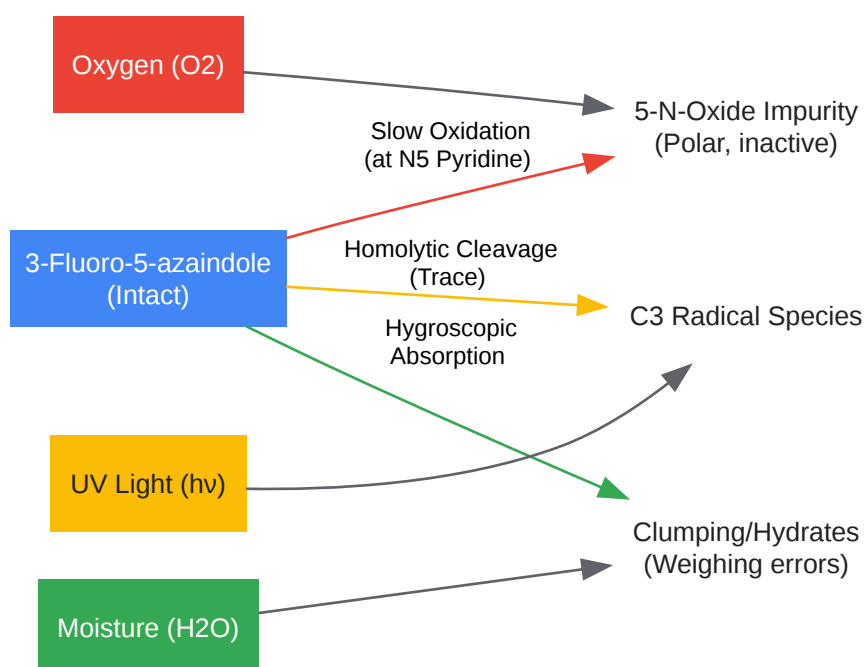
To prevent degradation, we must first understand the molecular vulnerabilities.

The Vulnerability Matrix

Trigger	Target Site	Chemical Event	Result
Oxygen (Air)	Pyridine Nitrogen (N5)	Electrophilic attack by oxygen species	N-Oxide Formation (Major impurity)
UV Light	C3-F Bond / Indole Core	Radical excitation	De-fluorination or Ring Opening
Moisture	Crystal Lattice	Hydrogen bonding with N5	Hydrate formation (Sticky solid, difficult handling)
Acids (Trace)	N1 (Pyrrole) / N5	Protonation	Salt formation or Dimerization

Visualizing the Degradation Pathways

The following diagram illustrates the specific chemical risks associated with the **3-Fluoro-5-azaindole** scaffold.



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Figure 1: Primary degradation pathways. Note that the Pyridine Nitrogen (N5) is the primary site for oxidative degradation, while the C3-F bond adds photolytic sensitivity.[1]

The "Gold Standard" Storage Protocol

This protocol is designed to be a self-validating system.[1] If followed, the compound should remain stable for >24 months.

Phase 1: Receipt & Initial Handling[1]

- Immediate Action: Do not open the vial until it has reached room temperature (equilibrated).
 - Why? Opening a cold vial in a warm lab causes immediate condensation (hygroscopicity), trapping water inside the container.
- Purity Check (Optional but Recommended): Run a quick ¹⁹F-NMR.[1]
 - Why? Fluorine NMR is faster than LCMS and will immediately show a distinct shift if the fluorine has been cleaved or if the environment has changed significantly.

Phase 2: Long-Term Storage Workflow

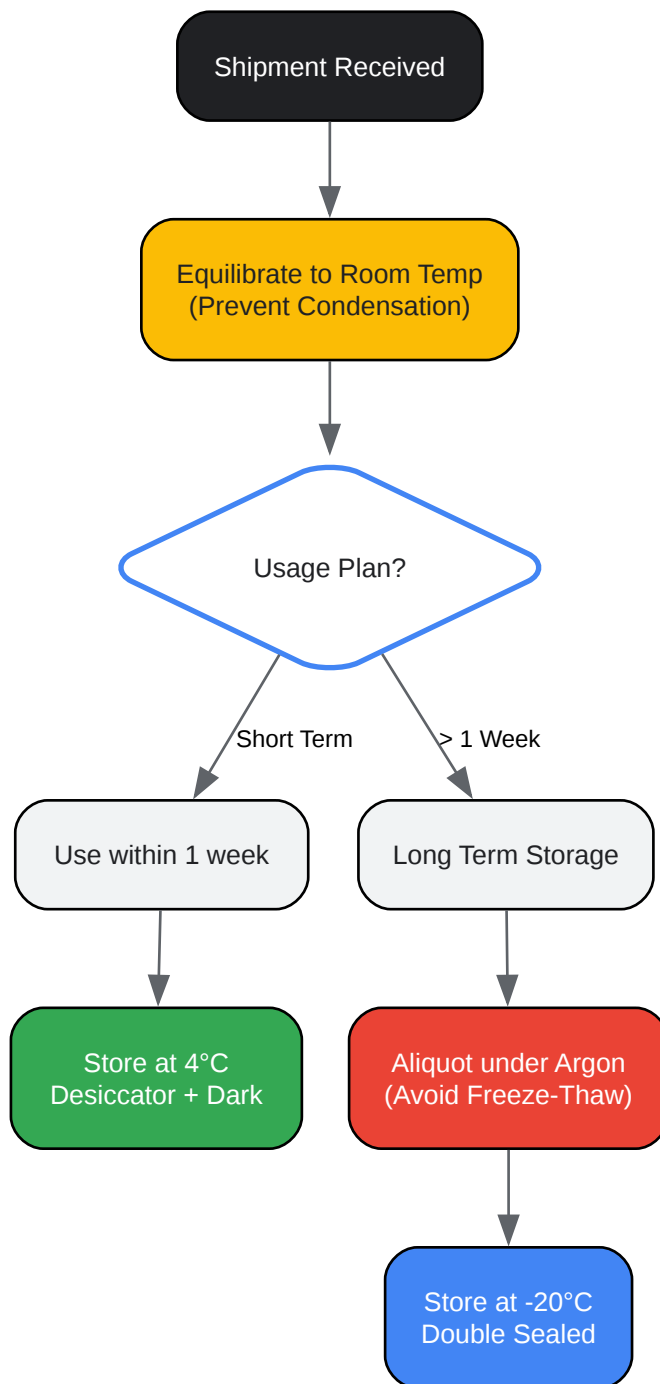
Temperature: -20°C (Optimal) or 2-8°C (Acceptable for <3 months). Atmosphere: Argon or Nitrogen overlay.[1] Container: Amber glass with Teflon-lined caps.[1]

Step-by-Step Protocol

- Aliquot Immediately: Avoid freeze-thaw cycles. Divide the bulk material into single-use aliquots (e.g., 10mg or 50mg vials).
- Inert Gas Overlay: Before closing each vial, gently flow Argon gas over the solid for 10-15 seconds.
 - Note: Argon is heavier than air and provides a better "blanket" than Nitrogen.
- Seal & Tape: Cap tightly.[1] Wrap the cap junction with Parafilm to prevent gas exchange.[1]
- Secondary Containment: Place vials inside a desiccator or a sealed bag containing desiccant packs (Silica gel or Drierite).

- Darkness: Store in an amber vial or wrap clear vials in aluminum foil.

Visualizing the Storage Logic



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Figure 2: Decision tree for handling **3-Fluoro-5-azaindole** upon receipt to maximize shelf-life.

Troubleshooting & FAQs

Q1: My compound has turned from off-white to pink/brown. Is it ruined?

Diagnosis: This indicates photo-oxidation or N-oxide formation.^[1] Azaindoles are electron-rich enough to form colored charge-transfer complexes or radical degradation products upon light exposure.^[1] Solution:

- Check Purity: Run LC-MS. If the main peak is >95%, the color is likely due to trace (<1%) impurities which have high extinction coefficients.
- Purification: If purity is <90%, repurify via silica gel chromatography (DCM/MeOH gradient).
- Prevention: Ensure future batches are stored in amber vials wrapped in foil.

Q2: The solid has become sticky or clumped together.

Diagnosis: The compound has absorbed moisture (Hygroscopicity).^[1] The pyridine nitrogen can hydrogen bond with atmospheric water. Impact: This affects molecular weight calculations (you are weighing water, not drug). Solution:

- Lyophilization: Dissolve in dry 1,4-dioxane or acetonitrile/water and lyophilize (freeze-dry) to remove the water.^[1]
- Vacuum Drying: Place in a vacuum desiccator over P2O5 overnight.

Q3: Can I store 3-Fluoro-5-azaindole in DMSO solution?

Answer: Only for short periods (days) at -80°C. Reasoning: DMSO is slightly hygroscopic and can act as an oxidant (Swern-type reactivity) under certain conditions over long periods.^[1]

Recommendation: Store as a solid powder. Make fresh DMSO stocks immediately prior to biological assays.^[1]

Q4: Why do you recommend ¹⁹F-NMR for QC?

Answer: ¹⁹F-NMR is a powerful, background-free technique.^[1]

- Intact: Single sharp peak (approx -135 to -165 ppm depending on solvent).^[1]

- Degraded: Appearance of new, smaller peaks indicates de-fluorination or changes in the electronic environment (e.g., N-oxide formation affecting the ring currents). It is often more sensitive than UV-LCMS for detecting specific structural changes.[1]

References

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